

# Personal protective equipment for handling Methyl 2-(3-acetylphenyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-(3-acetylphenyl)benzoate

Cat. No.: B7959640

[Get Quote](#)

## Essential Safety and Handling Guide for Methyl 2-(3-acetylphenyl)benzoate

This guide provides critical safety and logistical information for the handling and disposal of **Methyl 2-(3-acetylphenyl)benzoate**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing risks.

Chemical Identifier:

- Name: **Methyl 2-(3-acetylphenyl)benzoate**
- Synonyms: o-Acetylphenyl benzoate
- CAS Number: 4010-33-7
- Molecular Formula:  $C_{15}H_{12}O_3$
- Molecular Weight: 240.25


## Hazard Identification and Classification

**Methyl 2-(3-acetylphenyl)benzoate** is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, chronic toxicity	1	H410: Very toxic to aquatic life with long-lasting effects

Signal Word: Warning

Hazard Pictograms:

 alt text

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **Methyl 2-(3-acetylphenyl)benzoate**. The following table outlines the required PPE.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Safety goggles and face shield	Chemical splash goggles are required. A face shield should be worn over goggles when there is a significant risk of splashing.[3]
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended.[1][2] Always inspect gloves for integrity before use.
Body	Laboratory coat	A flame-resistant lab coat should be worn.[4]
Respiratory	Use in a chemical fume hood	All handling of this compound that may generate dust or vapors must be conducted in a certified chemical fume hood to avoid inhalation.[8]
Feet	Closed-toe shoes	Shoes must be made of a non-porous material.

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are readily accessible.[8]
- Prepare all necessary equipment and reagents before handling the compound.
- Keep the container of **Methyl 2-(3-acetylphenyl)benzoate** tightly closed when not in use.[8][9][10]

## 2. Weighing and Transfer:

- Perform all weighing and transfer operations within the chemical fume hood.
- Use a spatula or other appropriate tool to handle the solid material, minimizing dust generation.[\[9\]](#)
- If dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.

## 3. During the Experiment:

- Continuously work within the fume hood.
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Keep ignition sources away from the work area, as the compound may be combustible.[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[9\]](#)[\[11\]](#)[\[12\]](#)

## 4. Post-Experiment:

- Thoroughly clean the work area, decontaminating any surfaces that may have come into contact with the chemical.
- Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[\[4\]](#)[\[11\]](#)
- Remove and properly dispose of contaminated gloves and any other disposable PPE.

# Emergency Procedures

Emergency Situation	Protocol
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[8]</a> <a href="#">[9]</a>
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. <a href="#">[8]</a> For large spills, contact your institution's environmental health and safety department.

## Disposal Plan

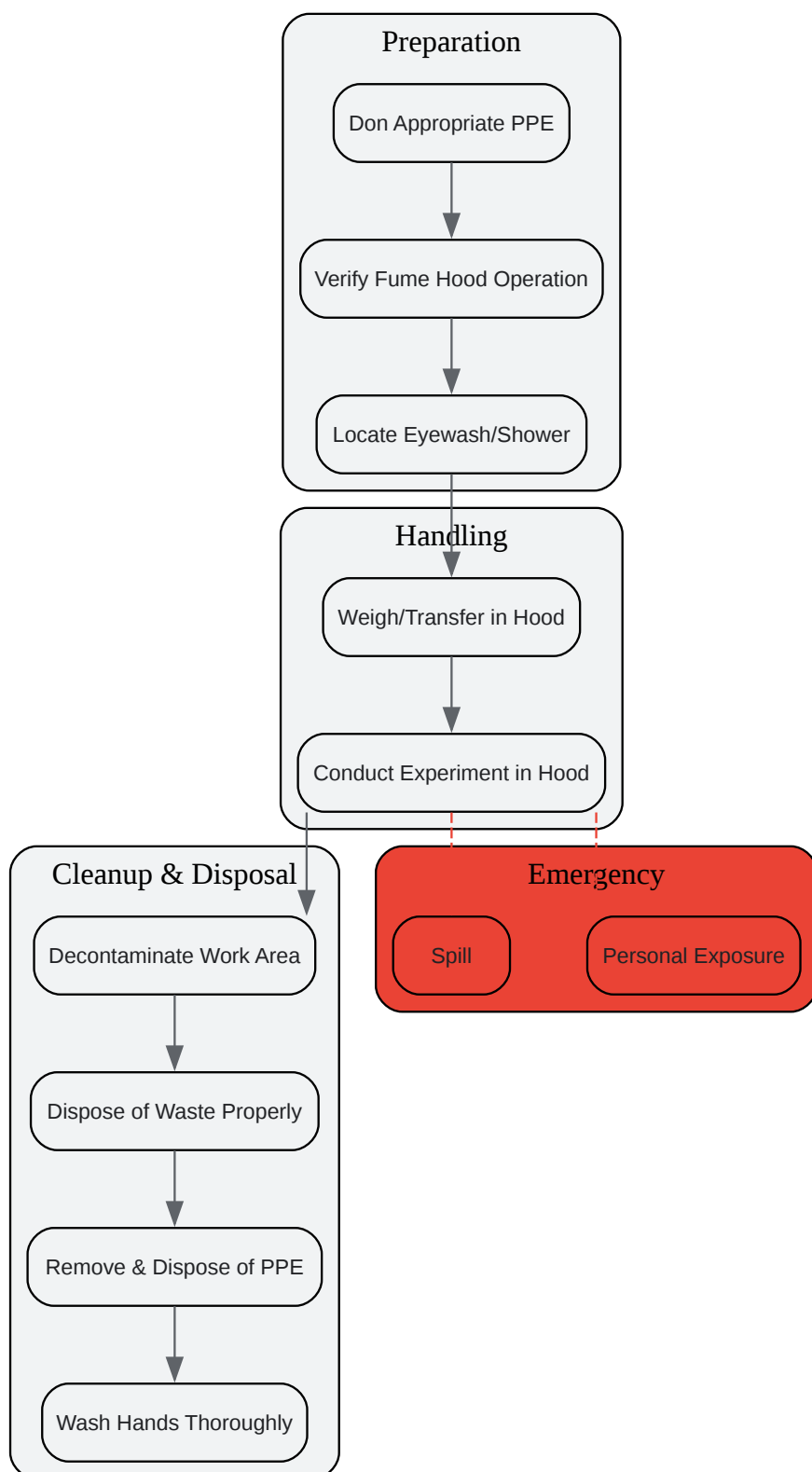
Chemical waste must be disposed of in accordance with federal, state, and local regulations.[\[8\]](#)[\[11\]](#)

- Solid Waste: Collect solid **Methyl 2-(3-acetylphenyl)benzoate** and any contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed container for hazardous waste.

- Liquid Waste: Solutions containing **Methyl 2-(3-acetylphenyl)benzoate** should be collected in a designated, labeled hazardous waste container. Do not pour down the drain.[\[12\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name.

Contact your institution's environmental health and safety department for specific disposal procedures and to schedule a waste pickup.

## Workflow for Handling Methyl 2-(3-acetylphenyl)benzoate



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [certaslubricantsolutions.com](https://certaslubricantsolutions.com) [[certaslubricantsolutions.com](https://certaslubricantsolutions.com)]
- 2. [fragranceoilsdirect.co.uk](https://fragranceoilsdirect.co.uk) [[fragranceoilsdirect.co.uk](https://fragranceoilsdirect.co.uk)]
- 3. [mcrcsafety.com](https://mcrcsafety.com) [[mcrcsafety.com](https://mcrcsafety.com)]
- 4. [gz-supplies.com](https://gz-supplies.com) [[gz-supplies.com](https://gz-supplies.com)]
- 5. [solubilityofthings.com](https://solubilityofthings.com) [[solubilityofthings.com](https://solubilityofthings.com)]
- 6. [csub.edu](https://csub.edu) [[csub.edu](https://csub.edu)]
- 7. [cerritos.edu](https://cerritos.edu) [[cerritos.edu](https://cerritos.edu)]
- 8. [pfaltzandbauer.com](https://pfaltzandbauer.com) [[pfaltzandbauer.com](https://pfaltzandbauer.com)]
- 9. [brecklandscientific.co.uk](https://brecklandscientific.co.uk) [[brecklandscientific.co.uk](https://brecklandscientific.co.uk)]
- 10. [aksci.com](https://aksci.com) [[aksci.com](https://aksci.com)]
- 11. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- 12. [chemos.de](https://chemos.de) [[chemos.de](https://chemos.de)]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2-(3-acetylphenyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7959640#personal-protective-equipment-for-handling-methyl-2-3-acetylphenyl-benzoate>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)